

An In-depth Technical Guide to Integracin B: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Integracin B*

Cat. No.: *B608110*

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Abstract

Integracin B is a naturally occurring dimeric alkyl aromatic compound isolated from the endophytic fungus *Cytonaema* sp.[1] It has garnered significant interest in the scientific community for its potent inhibitory activity against the human immunodeficiency virus type 1 (HIV-1) integrase, a crucial enzyme for viral replication. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Integracin B**. Detailed experimental protocols for its isolation and the assessment of its enzymatic inhibition are also presented. Furthermore, this document includes a visualization of its mechanism of action against HIV-1 integrase.

Chemical Structure and Physicochemical Properties

Integracin B is a benzoate ester resulting from the formal condensation of the hydroxyl group of 5-(8-hydroxyundecyl)benzene-1,3-diol with 4,6-dihydroxybenzoic acid, which is also substituted by an 8-hydroxyundecyl group at position 2. This dimeric structure is a key feature of the integracin family of compounds.

The chemical and physical properties of **Integracin B** are summarized in the table below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₃₅ H ₅₄ O ₇ |
| Molecular Weight | 586.8 g/mol |
| CAS Number | 224186-05-4 |
| Appearance | Not specified in available literature |
| Solubility | Not specified in available literature |

Spectroscopic Data

Detailed spectroscopic data is essential for the unambiguous identification and characterization of **Integracin B**. The following tables summarize the key spectroscopic features.

Table 1: ¹H NMR Spectroscopic Data (Data not available in searched documents)

| Chemical Shift (δ) ppm | Multiplicity | Coupling Constant (J) Hz | Assignment |
|---------------------------|--------------|-----------------------------|------------|
| Data not available | | | |

Table 2: ¹³C NMR Spectroscopic Data (Data not available in searched documents)

| Chemical Shift (δ) ppm | Assignment |
|------------------------|------------|
| Data not available | |

Table 3: Mass Spectrometry Data (Data not available in searched documents)

| m/z | Ion Type |
|--------------------|----------|
| Data not available | |

Table 4: Infrared (IR) Spectroscopic Data (Data not available in searched documents)

| Wavenumber (cm ⁻¹) | Description |
|--------------------------------|-------------|
| Data not available | |

Note: The specific spectroscopic data (¹H NMR, ¹³C NMR, HR-FAB-MS, and IR) for **Integracin B**, while foundational for its characterization, were not available in the publicly accessible literature at the time of this compilation.

Biological Activity

Integracin B is a potent inhibitor of HIV-1 integrase, a key enzyme in the retroviral life cycle.^[1] The enzyme catalyzes the insertion of the viral DNA into the host cell's genome in a two-step process: 3'-processing and strand transfer. **Integracin B** has been shown to inhibit both the coupled and strand transfer activities of HIV-1 integrase.^[1]

Table 5: In Vitro Biological Activity of **Integracin B**

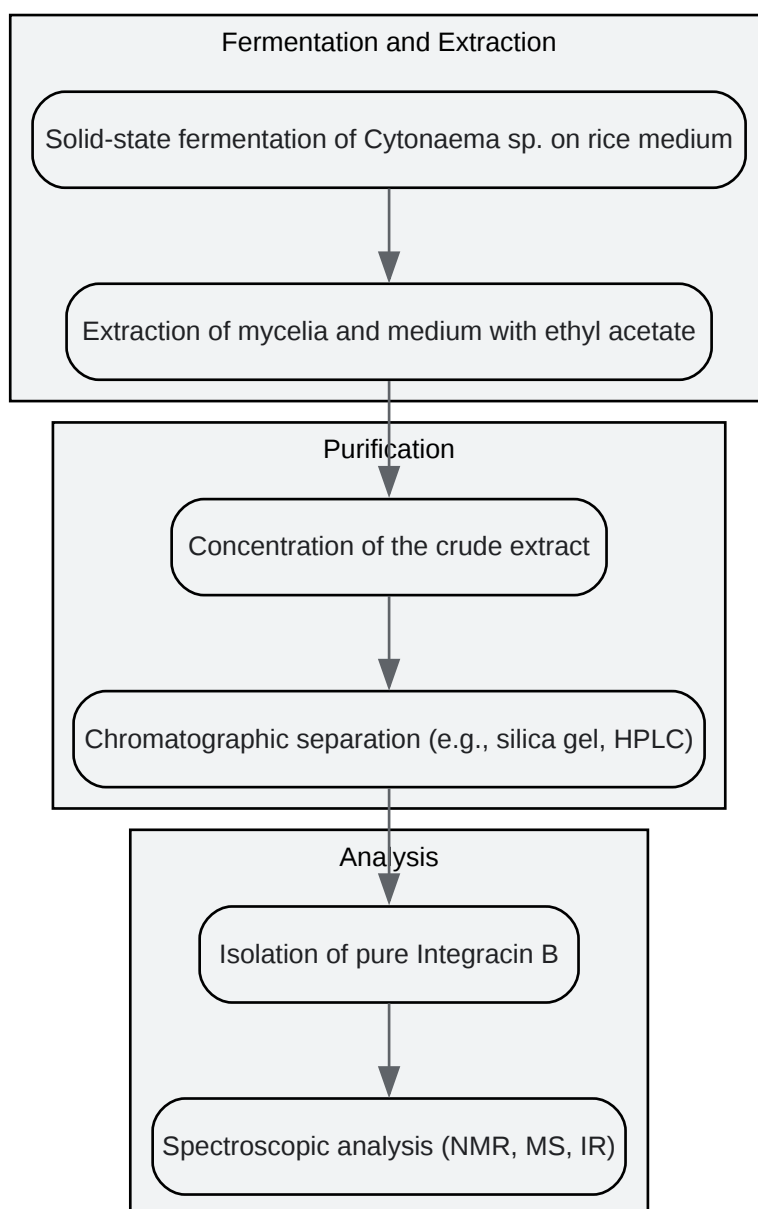
| Target | Assay | IC ₅₀ (μM) |
|--------------------------------------|------------------|-----------------------|
| HIV-1 Integrase | Coupled Reaction | 6.1 ^[2] |
| HIV-1 Integrase | Strand Transfer | Data not available |
| HepG2 (Human Liver Cancer Cell Line) | Cytotoxicity | 9.97 |

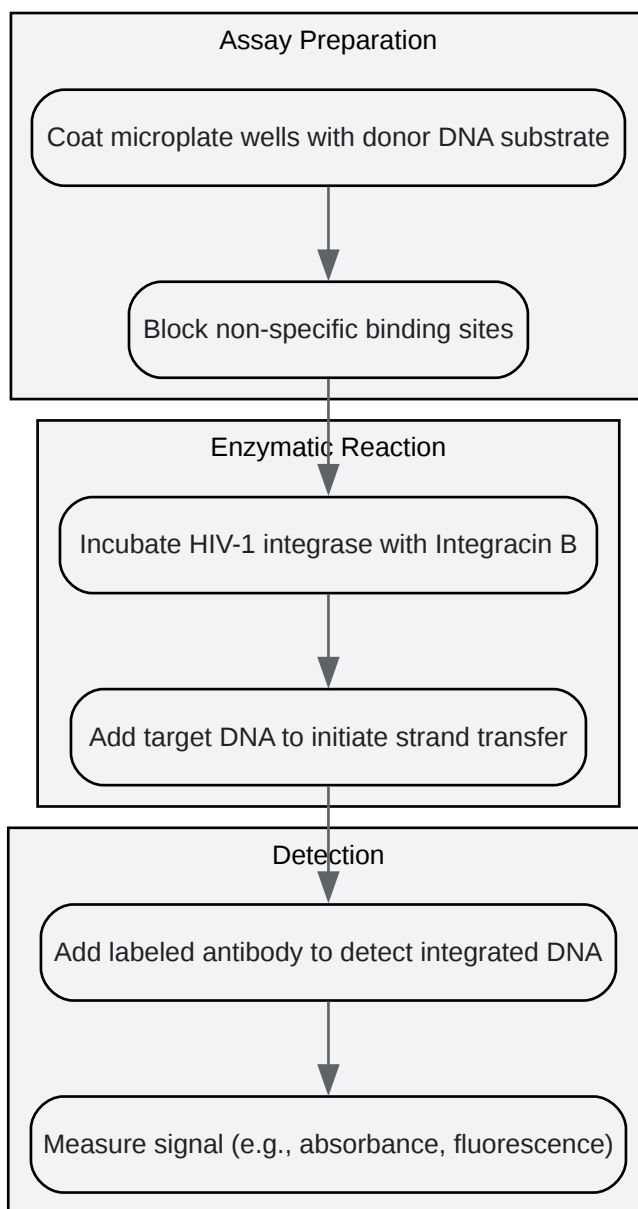
Experimental Protocols

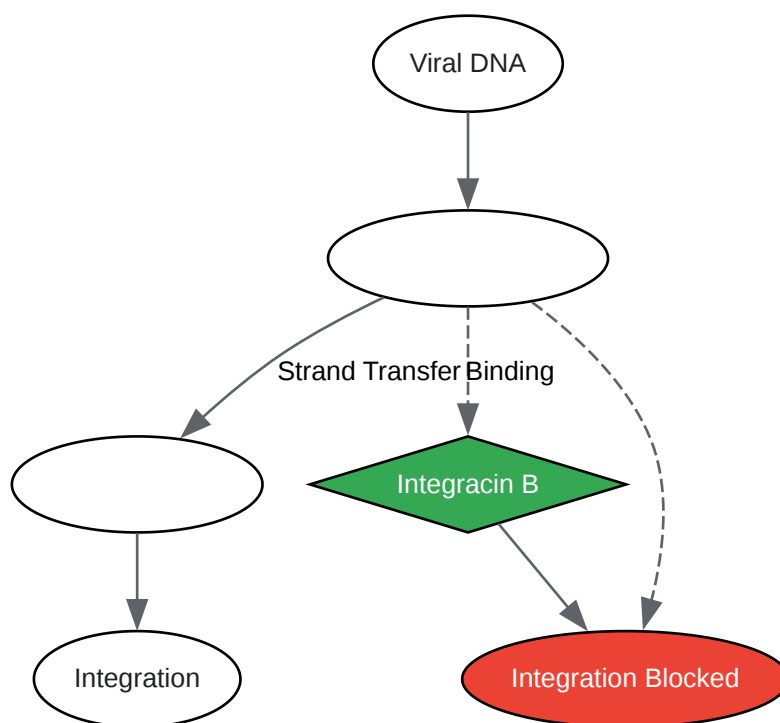
Isolation of Integracin B from Cytonaema sp.

The following is a generalized protocol for the isolation of **Integracin B** based on methods for isolating secondary metabolites from fungal cultures. The specific details for **Integracin B** were not fully available in the reviewed literature.

Workflow for the Isolation of **Integracin B**







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References

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- 2. Potential of small-molecule fungal metabolites in antiviral chemotherapy - PMC [pmc.ncbi.nlm.nih.gov]
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